

benzylideneacetone solubility ethanol DMSO water

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Compound Focus: Benzylideneacetone

CAS No.: 1896-62-4

Cat. No.: S1540333

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Solubility Data Summary

The table below compiles the available quantitative and qualitative solubility data for **benzylideneacetone**.

Solvent	Solubility	Temperature	Notes / Experimental Context
Water	1.3 g/L	Not specified	Standard state (likely ~25°C); considered slightly soluble [1].
DMSO	>100 mg/mL (est.)	Not specified	Soluble; used to prepare 10 mmol/L stock solutions for cell-based assays [2].
Ethanol	Information missing	Not applicable	Specific quantitative data for ethanol is unavailable in the searched literature [2] [1].
Non-polar Solvents	Soluble	Not specified	Generic statement of solubility without quantitative data [1].
THF:MeOH (1:1)	Fully soluble	Room Temperature (20°C)	Used as a solvent mixture (0.1 M) for NaBH ₄ hydrogenation reactions [3].

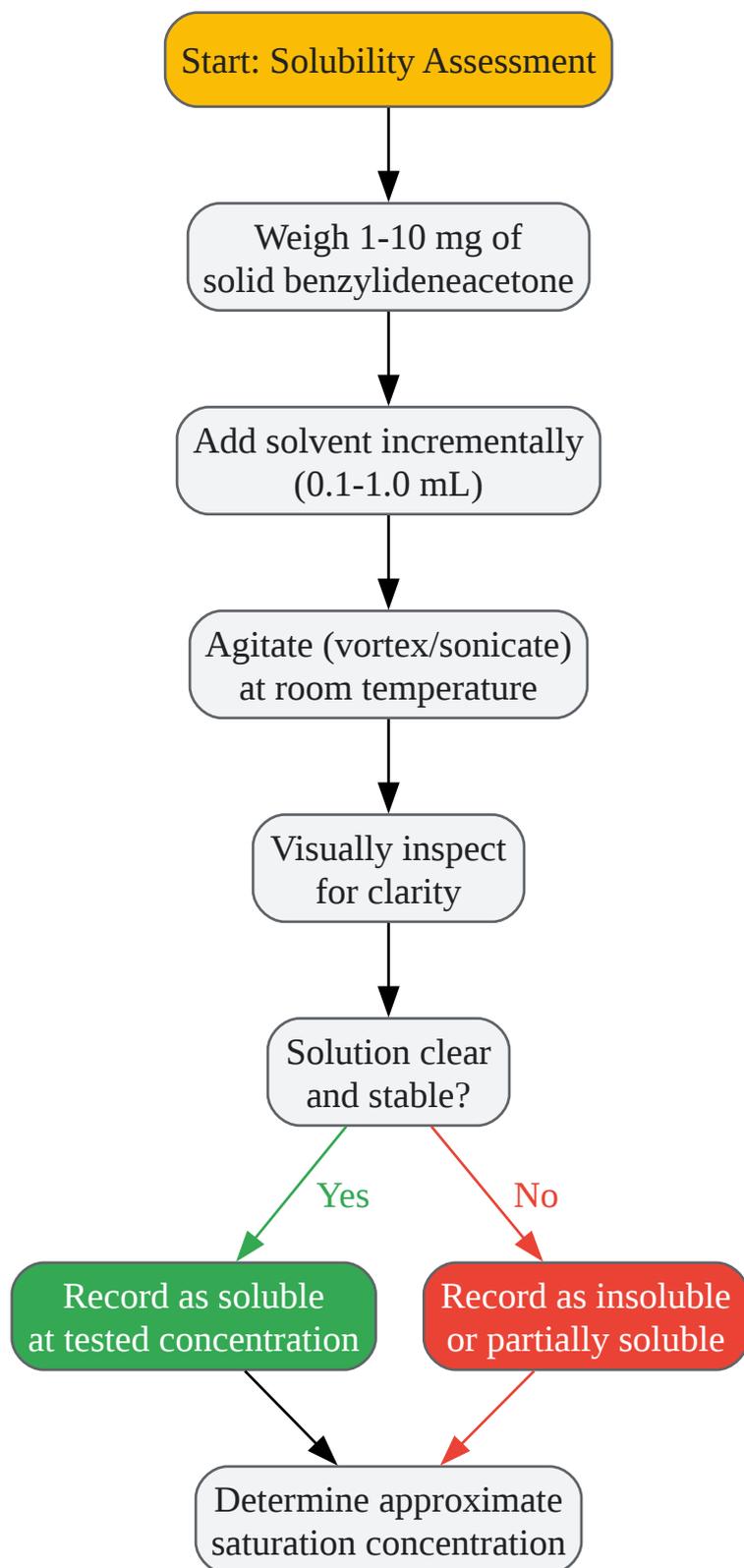
Experimental Context and Protocols

The available solubility information comes from specific experimental contexts, which can serve as practical guides.

- **Preparation of Stock Solutions in DMSO:** In anticancer research, a **10 mmol/L stock solution** of **benzylideneacetone**-derived compound Tris DBA was prepared in DMSO and then further diluted with cell culture medium for treatment. This indicates high solubility in DMSO [2].
- **Reaction Solvent Mixture:** A hydrogenation study used an anhydrous mixture of **tetrahydrofuran (THF) and methanol (MeOH) in a 1:1 volume ratio** to dissolve gem-diaryl enone substrates at a concentration of **0.1 M** before reaction with NaBH_4 at room temperature [3]. This protocol confirms good solubility in this specific mixed solvent system.

Experimental Workflow for Solubility Assessment

For practical laboratory assessment of solubility where data is unavailable, you can follow this general workflow:



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Research Recommendations

- **Consult Specialized Databases:** For precise, quantitative solubility values, search dedicated chemical databases like **SciFinder**, **Reaxys**, or the **PubChem Solubility Database** [1].
- **Experimental Verification:** Given the lack of specific data for ethanol, the experimental workflow above is recommended for determining its solubility in your laboratory.

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References

1. - Wikipedia Benzylideneacetone [en.wikipedia.org]
2. Tris(dibenzylideneacetone)dipalladium(0) (Tris DBA ... [pmc.ncbi.nlm.nih.gov]
3. and solvent-controlled selective borohydride ... [pubs.rsc.org]

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